Preparation of SNAP 94847 Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name:	*SNAP 94847*
CAS No.:	*487051-12-7*
Cat. No.:	*B1681886*

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Abstract

This document provides a comprehensive guide for the preparation of stock solutions of **SNAP 94847**, a potent and selective melanin-concentrating hormone receptor 1 (MCHR1) antagonist.[1][2][3][4] Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results. This guide details the chemical properties of **SNAP 94847**, provides protocols for dissolution in various solvents, and offers recommendations for storage to maintain compound integrity.

Introduction

SNAP 94847 is a non-peptide antagonist of the melanin-concentrating hormone receptor 1 (MCHR1) with high affinity and selectivity.[1][2][3][4] It is a valuable tool for studying the physiological roles of the MCH system, including the regulation of energy balance, mood, and cognition.[5] The hydrochloride salt of **SNAP 94847** is often used in research due to its improved solubility and stability.[4] This document outlines the necessary steps to prepare stock solutions of **SNAP 94847** for both in vitro and in vivo applications.

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Chemical and Physical Properties

A clear understanding of the physicochemical properties of **SNAP 94847** is essential for accurate stock solution preparation. The compound is available as a free base and as a hydrochloride salt. It is important to note the specific form being used, as the molecular weight will differ, affecting calculations.

Property	SNAP 94847 (Free Base)	SNAP 94847 Hydrochloride
Molecular Formula	$C_{29}H_{32}F_2N_2O_2$	$C_{29}H_{32}F_2N_2O_2$.HCl
Molecular Weight	478.58 g/mol [3]	515.03 g/mol [1]
Appearance	Solid[6]	Solid
Purity	≥98%[7]	≥98% (HPLC)[1]
Storage	Desiccate at room temperature or -20°C[6]	Desiccate at room temperature or -20°C[1]

Solubility Data

SNAP 94847 exhibits varying solubility depending on the solvent. For most applications, Dimethyl Sulfoxide (DMSO) and ethanol are the recommended solvents for preparing high-concentration stock solutions.

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Solvent	Maximum Concentration (SNAP 94847 Free Base)	Maximum Concentration (SNAP 94847 Hydrochloride)	Notes
DMSO	25 mg/mL[6][7]	51.5 mg/mL (100 mM)[1]	Ultrasonic assistance may be required for complete dissolution.[2]
Ethanol	10 mg/mL[6][7]	51.5 mg/mL (100 mM)[1]	
Water	Insoluble	< 0.1 mg/mL[2]	The hydrochloride salt has slightly improved aqueous solubility but is still very low.
PBS (pH 7.2)	Insoluble[7]	-	
DMF	Insoluble[7]	-	

Experimental Protocols

Materials and Equipment

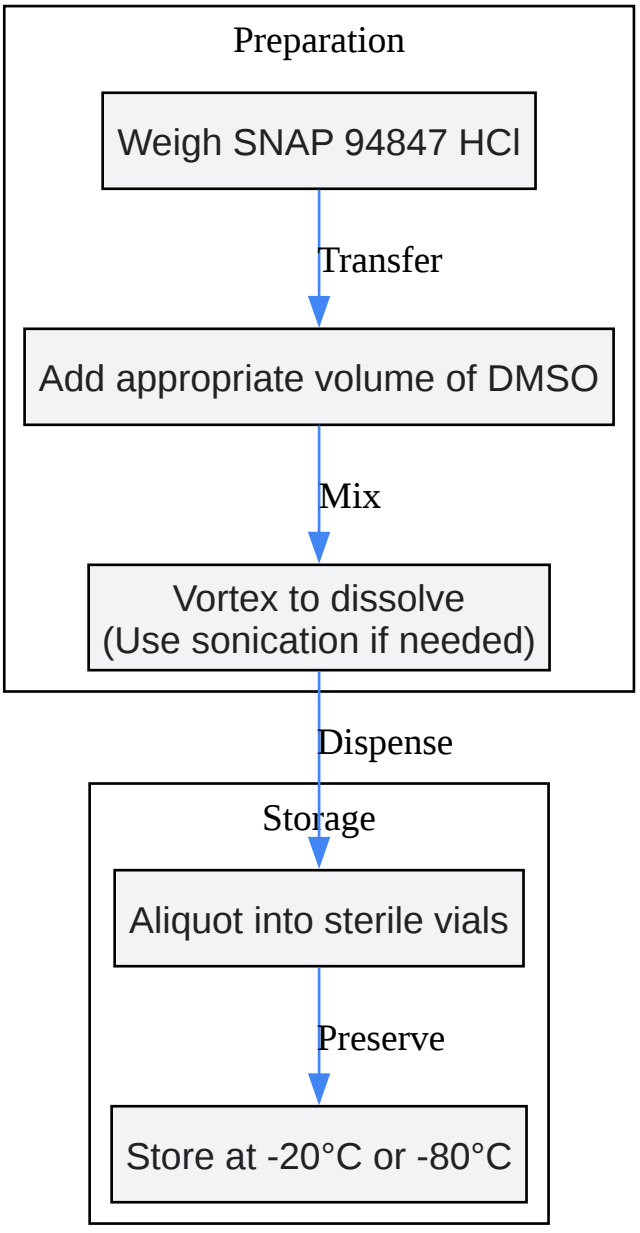
- **SNAP 94847** (or **SNAP 94847** hydrochloride)
- Anhydrous Dimethyl Sulfoxide (DMSO) or 100% Ethanol
- Sterile, amber glass vials or polypropylene tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Inert gas (e.g., argon or nitrogen) (recommended)[6]

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Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SNAP 94847** hydrochloride. Adjust calculations accordingly if using the free base form.

Workflow for Stock Solution Preparation



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Caption: Workflow for preparing a **SNAP 94847** stock solution.

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Procedure:

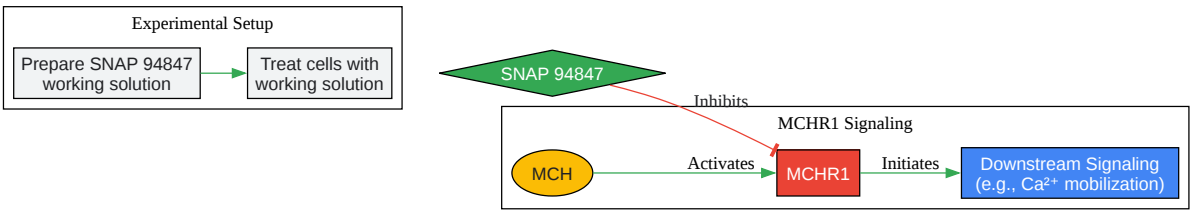
- Calculate the required mass:
  - To prepare 1 mL of a 10 mM stock solution of **SNAP 94847** hydrochloride (MW: 515.03 g/mol), the required mass is:
    - Mass (g) = 10 mmol/L * 1 L/1000 mL * 1 mL * 515.03 g/mol = 0.00515 g = 5.15 mg
- Weigh the compound:
  - Carefully weigh out 5.15 mg of **SNAP 94847** hydrochloride using a calibrated analytical balance. To minimize static, use an anti-static weigh boat or dish.
- Dissolution:
  - Transfer the weighed compound to a sterile vial.
  - Add 1 mL of anhydrous DMSO to the vial.
  - Vortex the solution thoroughly until the compound is completely dissolved. If necessary, brief sonication in a water bath can aid dissolution.[2]
  - For long-term stability, it is recommended to purge the vial with an inert gas before sealing.[6]
- Storage:
  - For frequent use, the stock solution can be stored at -20°C for up to one month.[2] For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes and store at -80°C for up to six months.[2] Avoid repeated freeze-thaw cycles.

Preparation of Working Solutions

For cell-based assays, the high concentration of DMSO in the stock solution may be toxic to cells. Therefore, it is crucial to dilute the stock solution to a final working concentration where the DMSO percentage is typically less than 0.1%.

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Signaling Pathway Inhibition Workflow



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Caption: Inhibition of the MCHR1 signaling pathway by **SNAP 94847**.

Procedure for preparing a 10 µM working solution:

- Perform a serial dilution of the 10 mM stock solution in the appropriate cell culture medium. For example, to make a 10 µM working solution from a 10 mM stock, you can perform a 1:1000 dilution (e.g., add 1 µL of the 10 mM stock to 999 µL of culture medium).
- Mix the working solution thoroughly by gentle pipetting or vortexing.
- Add the working solution to your cell culture to achieve the desired final concentration.

Safety Precautions

- **SNAP 94847** is for research use only and not for human or veterinary use.[3][6]
- Handle the compound in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for detailed safety information.[6]

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By following these guidelines, researchers can confidently prepare **SNAP 94847** stock solutions, ensuring the accuracy and reproducibility of their experiments.

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